

An In-Depth Technical Guide to rac 7-Methoxy Propranolol

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Compound of Interest

Compound Name: *rac 7-Methoxy Propranolol*

Cat. No.: *B027388*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **rac 7-Methoxy Propranolol** (CAS No. 76275-53-1), a key synthetic intermediate in pharmaceutical research and development. As a derivative of the widely-used beta-blocker Propranolol, understanding the chemical, analytical, and pharmacological characteristics of this compound is crucial for its effective application. This document delves into its synthesis, characterization, and biological significance, offering field-proven insights and detailed methodologies for the scientific professional.

Introduction: A Molecule of Significance

rac 7-Methoxy Propranolol, with the formal name 1-[(7-methoxy-1-naphthalenyl)oxy]-3-[(1-methylethyl)amino]-2-propanol, is primarily recognized as a crucial intermediate in the synthesis of rac 7-Hydroxy Propranolol[1][2][3]. The parent compound, Propranolol, is a non-selective beta-adrenergic receptor antagonist used in the treatment of a wide array of cardiovascular diseases, including hypertension, angina pectoris, and cardiac arrhythmias[4][5][6]. The metabolism of Propranolol is extensive, occurring primarily in the liver, and results in several metabolites, some of which possess biological activity[7][8]. The hydroxylated

metabolites, such as 4-hydroxypropranolol and potentially 7-hydroxypropranolol, are of significant pharmacological interest[7][9].

The 7-methoxy derivative serves as a stable, protected precursor that allows for specific chemical manipulations before its demethylation to the active 7-hydroxy metabolite. Its synthesis and purification are therefore critical steps in accessing these important metabolic products for further pharmacological investigation. This guide will illuminate the technical details necessary to work with this compound effectively.

Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in a laboratory setting. **rac 7-Methoxy Propranolol** is a crystalline solid at room temperature[1].

Table 1: Physicochemical Properties of **rac 7-Methoxy Propranolol**

Property	Value	Source
CAS Number	76275-53-1	[1][10][11]
Molecular Formula	C ₁₇ H ₂₃ NO ₃	[1][10][11]
Molecular Weight	289.37 g/mol	[1][10]
IUPAC Name	1-[(7-methoxy-1-naphthalenyl)oxy]-3-[(1-methylethyl)amino]-2-propanol	[1][12]
Appearance	Crystalline solid	[1]
Purity	≥95% (typical)	[1]
Storage	-20°C	[1][2]
UV λmax	220, 236, 280 nm	[1]
SMILES	<chem>COC1=CC2=C(OCC(CNC(C)C)O)C=CC=C2C=C1</chem>	[1]
InChI Key	SHLYYDPCAGPWOZ-UHFFFAOYSA-N	[1]

Solubility: The solubility of **rac 7-Methoxy Propranolol** is a critical parameter for formulation and in vitro assay development. It is readily soluble in organic solvents but has limited aqueous solubility.

- DMF: 50 mg/mL[1]
- DMSO: 30 mg/mL[1]
- Ethanol: 30 mg/mL[1]
- DMF:PBS (pH 7.2) (1:1): 0.5 mg/mL[1]

Synthesis and Purification

The synthesis of **rac 7-Methoxy Propranolol** is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity. The most common synthetic route

involves the reaction of 7-methoxy-1-naphthol with an epoxide, followed by the introduction of the isopropylamine side chain.

Synthetic Pathway

The synthesis can be logically broken down into two primary steps: the formation of an epoxide intermediate and the subsequent ring-opening by isopropylamine. This approach is a variation of the Williamson ether synthesis.



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Caption: Synthetic scheme for **rac 7-Methoxy Propranolol**.

Detailed Experimental Protocol

Step 1: Synthesis of 1-(allyloxy)-7-methoxynaphthalene epoxide

- To a solution of 7-methoxy-1-naphthol (1.0 eq) in acetone, add anhydrous potassium carbonate (K₂CO₃, 1.5 eq).
- Stir the mixture vigorously at room temperature for 15 minutes.
- Add epichlorohydrin (1.2 eq) dropwise to the suspension.
- Heat the reaction mixture to reflux and maintain for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

- After completion, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure to yield the crude epoxide intermediate. This intermediate is often used in the next step without further purification.

Causality: The use of a base like K_2CO_3 is essential to deprotonate the hydroxyl group of the naphthol, forming a nucleophilic alkoxide. This alkoxide then attacks the electrophilic carbon of epichlorohydrin in an S_N2 reaction. Acetone is a suitable polar aprotic solvent for this type of reaction.

Step 2: Synthesis of **rac 7-Methoxy Propranolol**

- Dissolve the crude epoxide intermediate from Step 1 in ethanol.
- Add isopropylamine (3.0 eq) to the solution.
- Heat the mixture to reflux for 4-6 hours. Monitor the reaction by TLC.
- Upon completion, cool the reaction mixture and evaporate the solvent under reduced pressure.
- Dissolve the resulting residue in a suitable organic solvent (e.g., ethyl acetate) and wash with water to remove excess isopropylamine and other water-soluble impurities.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.
- Purify the crude product by column chromatography on silica gel or by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexanes) to afford pure **rac 7-Methoxy Propranolol**.

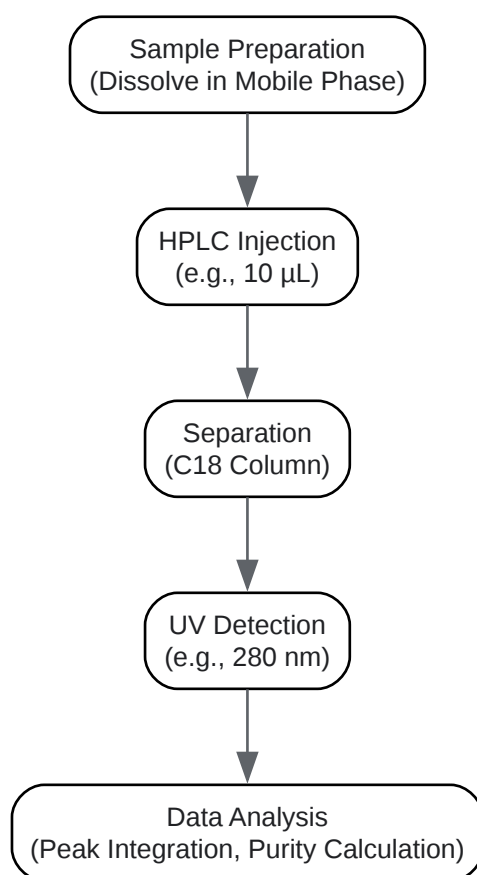
Causality: Isopropylamine acts as a nucleophile, attacking one of the carbon atoms of the epoxide ring. This leads to the opening of the three-membered ring and the formation of the final product. The use of excess isopropylamine drives the reaction to completion.

Analytical Characterization and Quality Control

Rigorous analytical testing is paramount to confirm the identity, purity, and quality of the synthesized compound. A combination of chromatographic and spectroscopic techniques is typically employed.

Chromatographic Analysis (RP-HPLC)

Reverse-phase high-performance liquid chromatography (RP-HPLC) is a standard method for assessing the purity of **rac 7-Methoxy Propranolol** and for its quantitation in various matrices.



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Caption: General workflow for RP-HPLC analysis.

Protocol: Purity Determination by RP-HPLC

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size)[13].

- Mobile Phase: An isocratic or gradient mixture of acetonitrile and a phosphate buffer (e.g., 0.01 M disodium hydrogen phosphate, pH adjusted to 3.5)[13]. A typical starting point could be a 50:50 (v/v) mixture.
- Flow Rate: 1.0 mL/min[13].
- Detection: UV spectrophotometer at 280 nm[1].
- Sample Preparation: Prepare a stock solution of the compound in the mobile phase (e.g., 1 mg/mL) and dilute to an appropriate concentration (e.g., 10 µg/mL)[13].
- Analysis: Inject the sample and integrate the peak area. Purity is calculated as the area of the main peak relative to the total area of all peaks.

Self-Validation: The method's reliability is ensured by running a system suitability test, including checks for retention time reproducibility, peak asymmetry, and theoretical plates. A validated method for a similar compound, propranolol, often serves as a good starting point for method development[13][14].

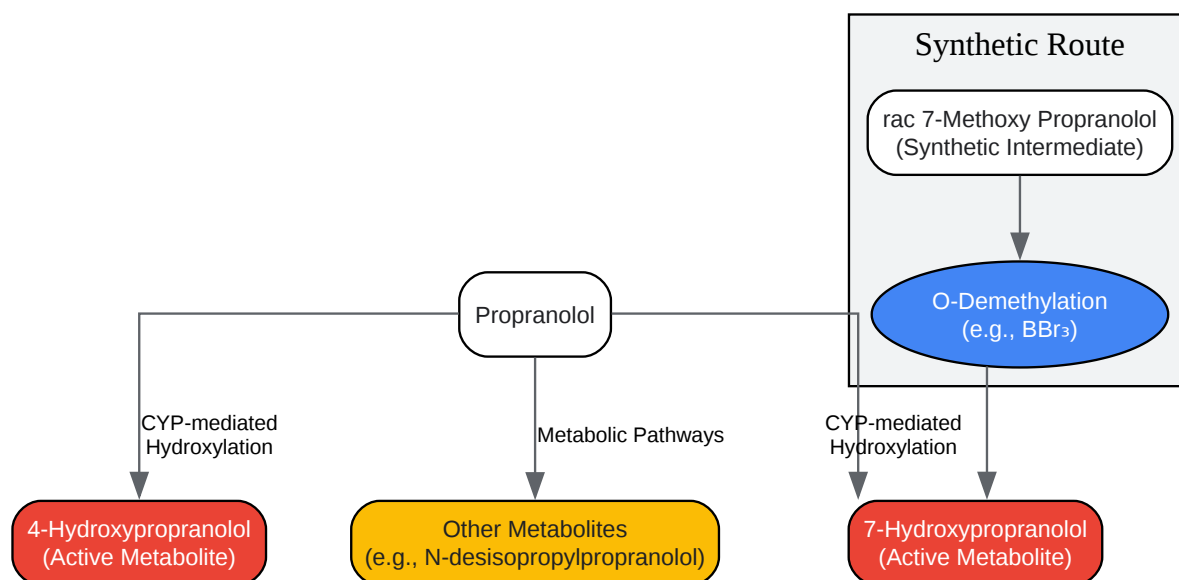
Spectroscopic Confirmation

- UV Spectroscopy: As indicated in Table 1, the compound exhibits absorbance maxima at 220, 236, and 280 nm, which are characteristic of the methoxynaphthalene chromophore[1].
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry in positive ion mode should show a prominent peak for the protonated molecule $[M+H]^+$ at m/z 290.4.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and ^{13}C NMR are essential for unambiguous structure confirmation. The spectra will show characteristic signals for the aromatic protons of the naphthalene ring, the methoxy group, the aliphatic chain protons, and the isopropyl group.

Biological Significance and Metabolism

The primary role of **rac 7-Methoxy Propranolol** in research is as a protected precursor to 7-hydroxypropranolol. Propranolol itself undergoes extensive hepatic metabolism, with major pathways including side-chain oxidation, glucuronidation, and aromatic ring hydroxylation[5][7].

Hydroxylation can occur at several positions, with the 4- and 7-positions being of interest[9][15].



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Caption: Relationship between Propranolol metabolism and synthetic access to 7-hydroxypropranolol.

While 7-Methoxy Propranolol is primarily a synthetic tool, any investigation into its direct biological effects would necessitate in vitro assays, such as receptor binding assays against β_1 - and β_2 -adrenergic receptors. Given that the hydroxyl group in active metabolites often plays a key role in receptor interaction, it is hypothesized that the methoxy derivative would exhibit significantly lower binding affinity compared to propranolol or 7-hydroxypropranolol. However, empirical data from such studies would be required for confirmation.

Safety, Handling, and Storage

As with any chemical reagent, proper safety precautions must be observed when handling **rac 7-Methoxy Propranolol**.

- General Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat[16].

- First Aid:
 - Inhalation: Move to fresh air. Consult a doctor if symptoms persist[16].
 - Skin Contact: Generally does not cause irritation, but wash with soap and water after handling[16].
 - Eye Contact: Rinse opened eyes for several minutes under running water[16].
- Stability: The compound is stable under recommended storage conditions. No decomposition is expected if used according to specifications[16].
- Storage: Store in a tightly sealed container at -20°C for long-term stability[1][2].

This product is intended for research use only and is not for human or veterinary use[1][10].

Conclusion

rac 7-Methoxy Propranolol (CAS 76275-53-1) is a non-negotiable component for researchers studying the metabolites of Propranolol. Its primary value lies not in its own biological activity but in its role as a stable, protected intermediate for the synthesis of 7-hydroxypropranolol. A mastery of its synthesis, purification, and analytical characterization is essential for producing high-quality material for pharmacological and metabolic studies. This guide has provided the core technical knowledge, from reaction mechanisms to detailed analytical protocols, to empower scientists in their research endeavors. By applying these principles, researchers can confidently synthesize and utilize this key molecule to further explore the complex pharmacology of beta-blockers and their metabolites.

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